

Personal protective equipment for handling ML-097

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Compound of Interest

Compound Name: ML-097

Cat. No.: B1663760

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Essential Safety and Handling Guide for ML-097

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This document provides immediate and essential safety and logistical information for the handling and disposal of **ML-097**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Chemical Identification and Hazards

- Chemical Name: 2-[(2-bromophenyl)methoxy]-benzoic acid
- CAS Number: 743456-83-9
- Synonyms: **ML-097**, CID-2160985
- Physical Form: Crystalline solid.
- Solubility: Soluble in DMSO (5 mg/ml).
- GHS Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

All personnel handling **ML-097** must use the following personal protective equipment.

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Must be worn at all times when handling ML-097 to protect against splashes and airborne particles.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected for integrity before each use and changed immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat must be worn and fully buttoned to protect from skin contact.
Respiratory Protection	Fume Hood	All handling of ML-097 that may generate dust or aerosols must be conducted in a certified chemical fume hood to prevent inhalation.

Operational Plan: Step-by-Step Handling Protocol

Engineering Controls

- Work with **ML-097** must be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood.

- An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures

- Preparation:
 - Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
 - Verify that all required PPE is available and in good condition.
 - Have spill containment materials (e.g., absorbent pads, sand) readily available.
- Weighing and Transfer:
 - Perform all weighing and transferring of solid **ML-097** within the chemical fume hood to contain any dust.
 - Use a spatula or other appropriate tools to minimize the generation of dust and prevent direct contact.
- Dissolving:
 - When preparing solutions, add the solid **ML-097** to the solvent slowly to avoid splashing.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.
 - Decontaminate all surfaces and equipment that have come into contact with **ML-097**.
 - Properly remove and dispose of all contaminated PPE.

Disposal Plan

Proper disposal of **ML-097** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **ML-097**, including contaminated consumables (e.g., gloves, pipette tips, wipes), in a designated, clearly labeled, and sealed hazardous waste container.
- Container Labeling:
 - The waste container must be labeled with "Hazardous Waste," the full chemical name "Waste 2-[(2-bromophenyl)methoxy]-benzoic acid," and the associated hazard pictograms (e.g., irritant).
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal Procedure:
 - Dispose of the hazardous waste through your institution's designated Environmental Health and Safety (EHS) program. Do not dispose of **ML-097** down the drain or in regular trash.

Experimental Protocols and Visualizations

Signaling Pathway of ML-097

ML-097 is a pan-activator of Ras-related GTPases, including Rac1, Cdc42, Ras, and Rab7.

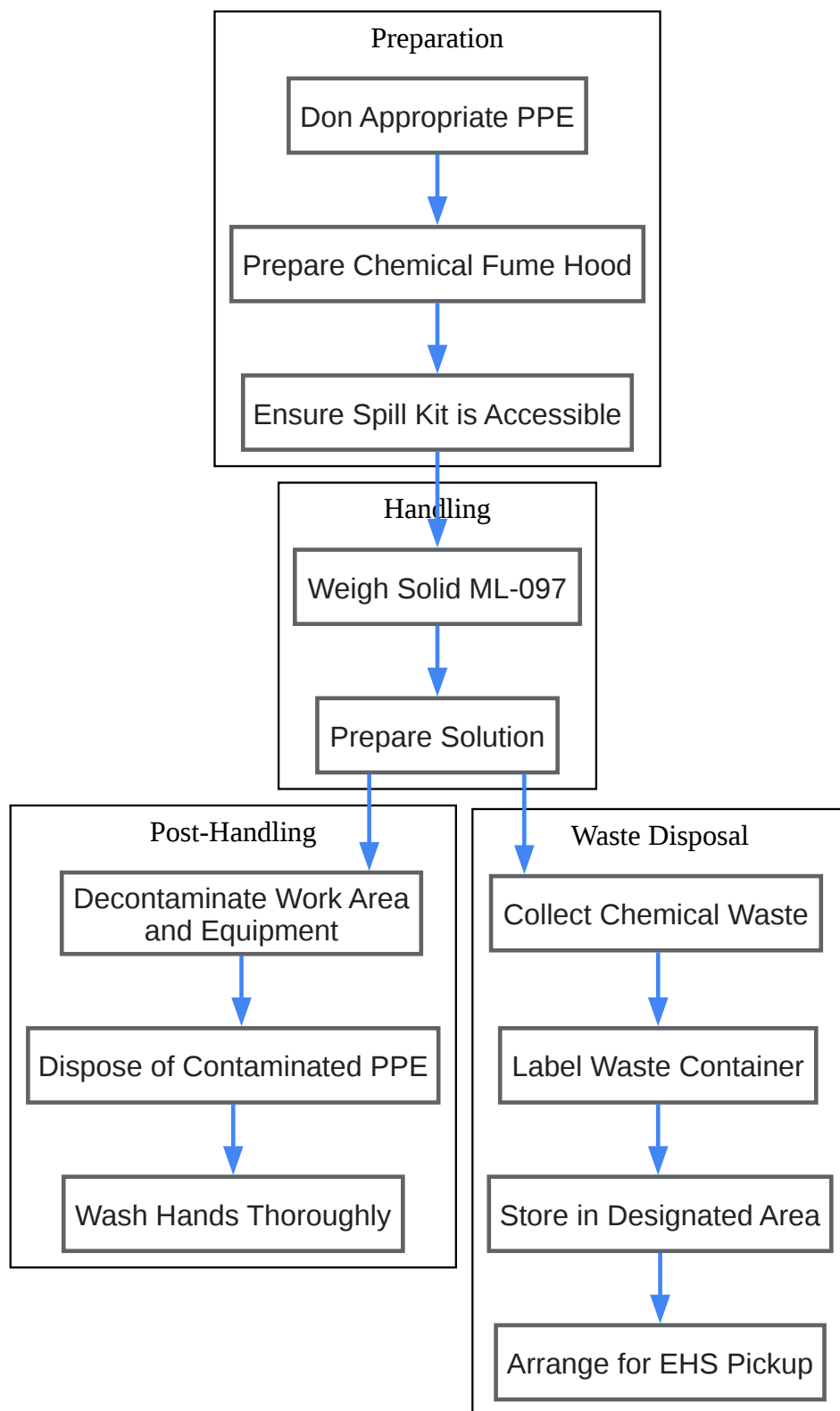


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*Signaling pathway activated by **ML-097**.*

Experimental Workflow for Handling ML-097

The following diagram outlines the standard workflow for safely handling **ML-097** in a laboratory setting.



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*Workflow for the safe handling and disposal of **ML-097**.*

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